Structural Elucidation of 4,6-Dichloro-3-methyl-1H-indole

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Compound of Interest

Compound Name:	*4,6-dichloro-3-methyl-1H-indole*
CAS No.:	*1956379-85-3*
Cat. No.:	*B1432130*

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Executive Summary & Strategic Context

In the high-stakes environment of CNS drug discovery, the precise structural confirmation of indole intermediates is non-negotiable. This guide focuses on **4,6-dichloro-3-methyl-1H-indole**, a critical scaffold often encountered in the synthesis of glycine antagonists such as Gavestinel (GV150526A).

The elucidation of this molecule presents a classic regiochemical challenge: distinguishing the 4,6-dichloro isomer from thermodynamically similar byproducts (e.g., 5,7-dichloro or 4,7-dichloro isomers) generated during Fischer indole synthesis or Japp-Klingemann condensations.

Key Technical Challenges:

- Regioisomerism: Confirming the chlorine atoms are at positions 4 and 6, not 5 and 7.
- C3-Methylation: verifying the methyl group is at C3 (skatole-like) rather than N1 or C2.

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- Proton Isolation: The 4-chloro substituent eliminates the C4 proton, removing the characteristic ortho-coupling usually seen between H4 and H5.

Synthetic Origins & Impurity Profiling

Understanding the synthesis informs the elucidation strategy. This compound is typically accessed via the Fischer Indole Synthesis using 3,5-dichlorophenylhydrazine and propionaldehyde (or a ketone equivalent).

- The Trap: 3,5-dichlorophenylhydrazine is symmetric.[1] However, upon hydrazone formation and sigmatropic rearrangement, cyclization can theoretically occur at two ortho positions. While symmetry usually dictates a single product, electronic effects can lead to unexpected chlorination patterns if the starting hydrazine was impure or if post-synthetic chlorination was attempted.
- Target Structure:
  - C4: Chlorine (removes H4).
  - C5: Proton (H5).
  - C6: Chlorine (removes H6).
  - C7: Proton (H7).

Mass Spectrometry: The Halogen Fingerprint

Before NMR, High-Resolution Mass Spectrometry (HRMS) provides the first " go/no-go " decision gate.

The Chlorine Isotope Rule

Chlorine exists naturally as

Cl (75.8%) and

Cl (24.2%). A molecule with two chlorine atoms (

) exhibits a distinct triplet pattern in the molecular ion cluster.

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Expected Data for

:

- Exact Mass (Monoisotopic): ~198.99 Da (

)
- Isotope Pattern (M : M+2 : M+4):
  - The intensity ratio follows the expansion of

    , resulting in approximately 9 : 6 : 1.

Ion	Mass Shift	Relative Intensity	Origin
M	199	100%	Cl, Cl
M+2	201	~65%	Cl, Cl
M+4	203	~10%	Cl, Cl

> *Analyst Note: If you observe a 3:1 ratio (M:M+2), you have lost a chlorine. If you see complex splitting beyond M+4, suspect a trichloro-impurity.*

NMR Spectroscopy: The Core Elucidation

This is the definitive method for solving the regiochemistry. The analysis relies on the absence of ortho-coupling in the benzenoid ring and the absence of NOE between the methyl group and the C4 position.

1H NMR (Proton) Analysis

Solvent: DMSO-

(Recommended to sharpen the exchangeable N-H signal).

Predicted Shifts & Multiplicities:

Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Diagnostic Logic
NH (H1)	11.0 - 11.5	Broad Singlet	-	Acidic indole proton; confirms 1H-indole.
H2	7.2 - 7.4	Doublet/Singlet		Coupled to NH. Confirms C2 is unsubstituted.
H5	~7.45	Doublet (d)		Critical: Shows only meta coupling.
H7	~7.15	Doublet (d)		Critical: Shows only meta coupling.
Me (C3)	2.2 - 2.4	Singlet (s)	-	Characteristic C3-Methyl resonance.

The "Meta-Coupling" Proof

In a standard indole, H5 couples to H4 (ortho,

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Hz) and H6 (ortho,

Hz).

- In 4,6-dichloroindole: C4 and C6 are blocked.
- Result: H5 can only couple to H7. This is a long-range meta-coupling (

).
- Observation: H5 and H7 appear as sharp doublets with a small coupling constant of 1.5 – 2.0 Hz.
- Conclusion: If you see any coupling > 7 Hz, the structure is not 4,6-dichloro (likely 4,7- or 5,7-dichloro).

2D NMR: The "Silent" NOE

Nuclear Overhauser Effect Spectroscopy (NOESY) measures spatial proximity. This is the "smoking gun" for the C4 substituent.

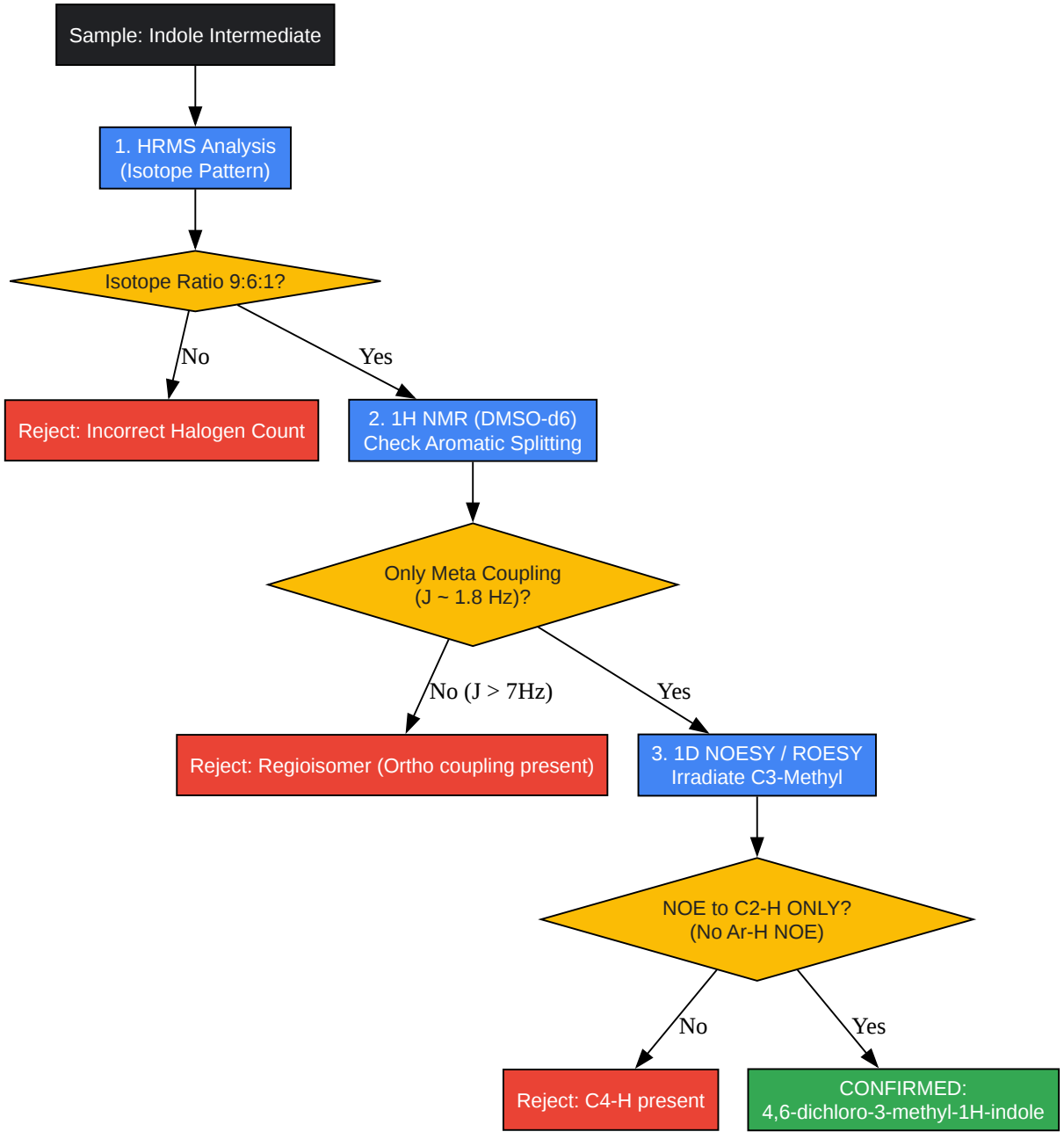
- Hypothesis: If the methyl is at C3, it is spatially close to C2-H and C4-X.
- Scenario A (C4-H present): Strong NOE correlation between Me(C3) and H4.
- Scenario B (C4-Cl present):NO NOE correlation between Me(C3) and any aromatic proton.
- Experimental Validation:
  - Irradiate the Methyl signal (~2.3 ppm).
  - Observe NOE at C2-H (~7.3 ppm).
  - Observe Silence in the aromatic region for H4.

Visualization of Logic Pathways

Diagram 1: Elucidation Workflow

This flowchart outlines the decision-making process for confirming the structure.

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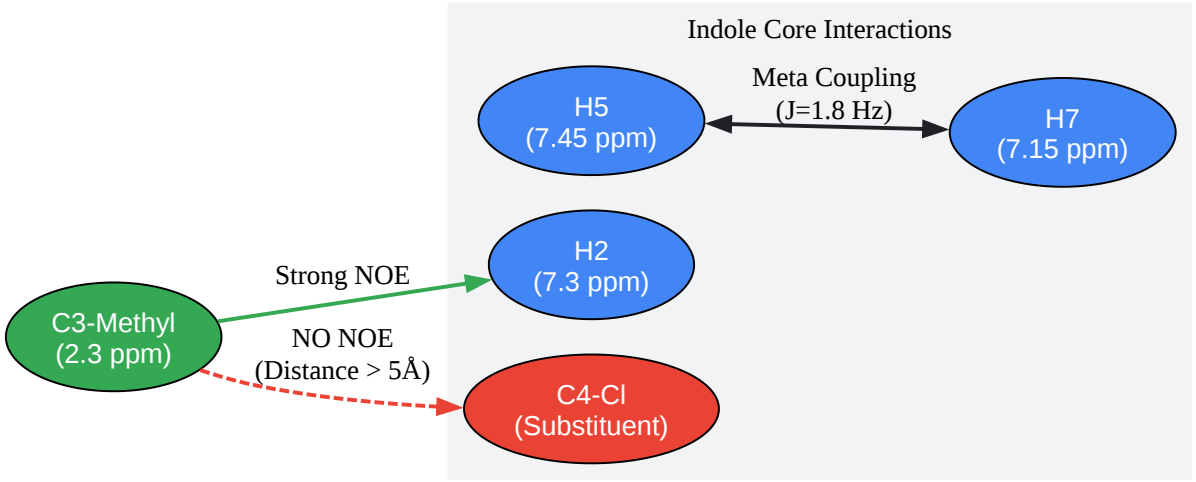
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Caption: Step-by-step structural confirmation workflow excluding alternative regioisomers.

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Diagram 2: NMR Correlation Map

Visualizing the specific intramolecular interactions that define the structure.



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Caption: Key NMR correlations. Green arrow = Observed NOE; Red dashed = Absent NOE (Proof of Cl); Black = Spin-Spin Coupling.

Standard Operating Procedure (SOP)

Protocol ID: IND-ELUC-046 Objective: Validation of **4,6-dichloro-3-methyl-1H-indole** batch purity.

- Sample Preparation:
  - Dissolve 5-10 mg of sample in 0.6 mL DMSO-
    .
  - Note: Avoid

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if possible, as the acidic NH proton can broaden or exchange, obscuring

coupling.

- Acquisition (1H NMR):
  - Set spectral width to -2 to 14 ppm.
  - Number of scans (NS):

    16.
  - QC Check: Verify the integral of the Methyl singlet (3H) against the aromatic protons (1H each).
- Data Processing:
  - Apply exponential multiplication (LB = 0.3 Hz).
  - Critical Step: Manually peak-pick the aromatic region (7.0 - 7.5 ppm). Calculate coupling constants (

).
  - Pass Criteria: Aromatic signals must be doublets with

    Hz.
- NOE Experiment (If 1H is ambiguous):
  - Run a 1D-NOESY (mixing time 500ms).
  - Selectively irradiate the methyl peak at ~2.3 ppm.
  - Pass Criteria: Enhancement of the H2 signal (~7.3 ppm) and zero enhancement of any other aromatic signal.

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- Gavestinel Synthesis & Context

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